

In-Depth Technical Guide: Dimethyl 4-nitrophthalate (CAS 610-22-0)

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Compound of Interest

Compound Name: *Dimethyl 4-nitrophthalate*

Cat. No.: *B1346564*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Dimethyl 4-nitrophthalate** (CAS Number: 610-22-0). This compound is a significant intermediate in organic synthesis, particularly in the preparation of dyes, polymers, and various pharmaceutical precursors. This document is intended to serve as a detailed resource for professionals in research and development.

Chemical Structure and Identification

Dimethyl 4-nitrophthalate is a diester derivative of 4-nitrophthalic acid. The molecule consists of a benzene ring substituted with two adjacent methoxycarbonyl groups and a nitro group at the 4-position.

Systematic IUPAC Name: Dimethyl 4-nitrobenzene-1,2-dicarboxylate

Synonyms: 4-Nitrophthalic acid dimethyl ester, Dimethyl 4-nitro-1,2-benzenedicarboxylate[1]

Chemical Structure:

Caption: 2D Chemical Structure of **Dimethyl 4-nitrophthalate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl 4-nitrophthalate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₆	[1]
Molecular Weight	239.18 g/mol	[1]
Melting Point	65-67 °C	
Boiling Point	192-195 °C at 25 mmHg	
Appearance	White to off-white crystalline solid	
Solubility	Soluble in hot alcohol, ether, and benzene. Insoluble in water.	
CAS Number	610-22-0	[1]
InChI	InChI=1S/C10H9NO6/c1-16-9(12)7-4-3-6(11(14)15)5-8(7)10(13)17-2/h3-5H,1-2H3	[1]
InChIKey	XWBDWELWBUWSNI-UHFFFAOYSA-N	[1]
SMILES	COC(=O)C1=C(C(=O)OC)C=C(C=C1)--INVALID-LINK--[O-]	[1]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **Dimethyl 4-nitrophthalate**. The following tables summarize the expected and reported spectral characteristics. Comprehensive spectral data is available on platforms such as SpectraBase, which includes NMR, FTIR, Raman, UV-Vis, and Mass Spectrometry data.[\[2\]](#)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H Stretch
~2960-2850	Medium	Aliphatic C-H Stretch (CH ₃)
~1730	Strong	C=O Stretch (Ester)
~1600, 1470	Medium-Strong	Aromatic C=C Bending
~1530, 1350	Strong	Asymmetric & Symmetric NO ₂ Stretch
~1280, 1120	Strong	C-O Stretch (Ester)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃ Standard: Tetramethylsilane (TMS) at 0.00 ppm.

¹H NMR:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.6	d	1H	Ar-H
~8.4	dd	1H	Ar-H
~7.8	d	1H	Ar-H
~3.95	s	3H	-OCH ₃
~3.90	s	3H	-OCH ₃

¹³C NMR:

Chemical Shift (δ) ppm	Assignment
~167	C=O (Ester)
~165	C=O (Ester)
~150	Ar-C (C-NO ₂)
~135	Ar-C
~132	Ar-CH
~130	Ar-C
~127	Ar-CH
~124	Ar-CH
~53	-OCH ₃
~53	-OCH ₃

Mass Spectrometry (MS)

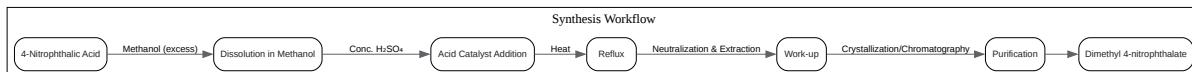
Ionization Method: Electron Ionization (EI)

m/z	Relative Intensity (%)	Assignment
239	Moderate	[M] ⁺ (Molecular Ion)
208	High	[M - OCH ₃] ⁺
180	Moderate	[M - COOCH ₃] ⁺
163	High	[M - 2xOCH ₃] ⁺ or [M - C ₂ H ₂ O ₂] ⁺
149	Low	Phthalic anhydride fragment
134	Moderate	[C ₇ H ₄ NO ₂] ⁺
104	Moderate	[C ₇ H ₄ O] ⁺
76	Moderate	[C ₆ H ₄] ⁺

Experimental Protocols

Synthesis of Dimethyl 4-nitrophthalate

A common method for the synthesis of **Dimethyl 4-nitrophthalate** is the Fischer esterification of 4-nitrophthalic acid with methanol, catalyzed by a strong acid.



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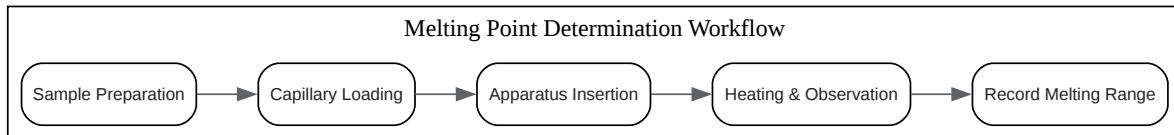
Caption: Synthesis workflow for **Dimethyl 4-nitrophthalate**.

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, 4-nitrophthalic acid is suspended in an excess of anhydrous methanol.
- **Catalyst Addition:** A catalytic amount of concentrated sulfuric acid is slowly added to the stirring suspension.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for several hours, with reaction progress monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, the reaction mixture is cooled to room temperature, and the excess methanol is removed under reduced pressure. The residue is then dissolved in a suitable organic solvent (e.g., ethyl acetate) and washed sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst) and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield the crude product. Further purification is achieved by recrystallization from a suitable solvent system (e.g., methanol/water) to afford pure **Dimethyl 4-nitrophthalate**.

Melting Point Determination

The melting point is a critical parameter for assessing the purity of the synthesized compound.



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Caption: Workflow for melting point determination.

Detailed Methodology:

- Sample Preparation: A small amount of the dry, crystalline **Dimethyl 4-nitrophthalate** is finely powdered.
- Capillary Loading: A capillary tube is sealed at one end, and a small amount of the powdered sample is introduced and packed to a height of 2-3 mm.
- Measurement: The capillary tube is placed in a melting point apparatus. The sample is heated at a steady rate.
- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$. For a pure compound, this range is typically narrow (0.5-1 °C).

Biological Activity and Signaling Pathways

Currently, there is no significant body of literature suggesting that **Dimethyl 4-nitrophthalate** itself is directly involved in specific biological signaling pathways in the context of drug action. Its primary relevance to the pharmaceutical industry is as a versatile chemical intermediate for the synthesis of more complex, biologically active molecules.

Safety and Handling

Dimethyl 4-nitrophthalate should be handled with appropriate safety precautions in a well-ventilated laboratory environment. Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and analytical methods for **Dimethyl 4-nitrophthalate** (CAS 610-22-0). The provided data and experimental protocols are intended to be a valuable resource for researchers and professionals involved in organic synthesis and drug development. The well-defined physicochemical properties and the availability of detailed spectroscopic data make it a well-characterized compound for synthetic applications.

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References

- 1. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 2. spectrabase.com [spectrabase.com]
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